

5-Benzylloxan-2-one CAS number and IUPAC name

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Compound of Interest

Compound Name: 5-Benzylloxan-2-one

Cat. No.: B15484364

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Technical Guide: 5-(Benzylxy)pentan-2-one

Authored for Researchers, Scientists, and Drug Development Professionals

Abstract

This document provides a comprehensive technical overview of 5-(Benzylxy)pentan-2-one, a ketone of interest in organic synthesis and potential pharmaceutical applications. Key identifiers, physicochemical properties, and a detailed synthesis protocol are presented. This guide is intended to serve as a foundational resource for researchers engaged in the study and utilization of this compound.

Chemical Identification and Properties

5-(Benzylxy)pentan-2-one, a benzylxy derivative of pentan-2-one, is a chemical compound with potential applications in various research and development sectors.

Identifier	Value	Reference
IUPAC Name	5-(phenylmethoxy)pentan-2-one	[1]
CAS Number	13329-18-5	[1]
Molecular Formula	C ₁₂ H ₁₆ O ₂	[1]
Molecular Weight	192.25 g/mol	[1]

A summary of its computed physicochemical properties is provided in the table below.

Property	Value	Reference
XLogP3	2.3	
Hydrogen Bond Donor Count	0	
Hydrogen Bond Acceptor Count	2	
Rotatable Bond Count	5	
Exact Mass	192.115029749 g/mol	[1]
Monoisotopic Mass	192.115029749 g/mol	[1]
Topological Polar Surface Area	26.3 Å ²	[1]
Heavy Atom Count	14	
Complexity	160	[1]

Synthesis Protocol

The synthesis of 5-(Benzyl)pentan-2-one can be achieved through the benzylation of a suitable precursor. While a specific detailed protocol for this exact compound is not readily available in the provided search results, a general synthetic approach can be inferred from standard organic chemistry principles. A plausible synthesis route is the Williamson ether synthesis, reacting a benzyl halide with the alkoxide of 5-hydroxypentan-2-one.

Hypothetical Experimental Protocol:

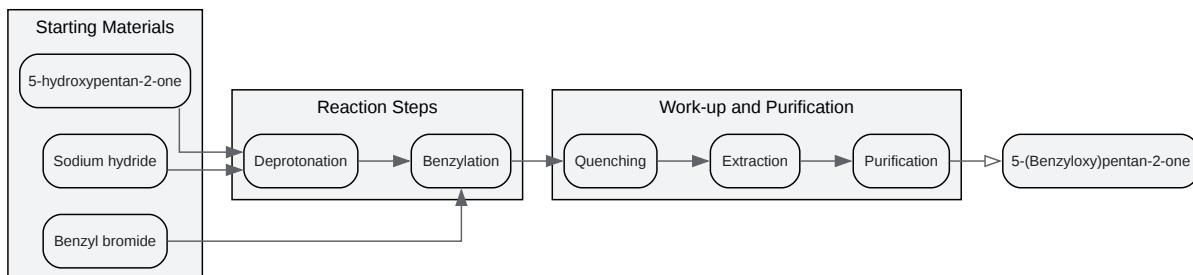
- Step 1: Deprotonation. To a solution of 5-hydroxypentan-2-one in a suitable aprotic solvent (e.g., tetrahydrofuran), a strong base such as sodium hydride is added at 0 °C to form the corresponding alkoxide.
- Step 2: Benzylation. Benzyl bromide is then added to the reaction mixture, which is subsequently allowed to warm to room temperature and stirred until the reaction is complete, as monitored by thin-layer chromatography.
- Step 3: Work-up and Purification. The reaction is quenched with a saturated aqueous solution of ammonium chloride. The organic layer is separated, and the aqueous layer is extracted with an organic solvent (e.g., ethyl acetate). The combined organic layers are washed with brine, dried over anhydrous sodium sulfate, filtered, and concentrated under reduced pressure. The crude product is then purified by column chromatography on silica gel to yield 5-(benzyloxy)pentan-2-one.

Potential Applications in Research and Drug Development

While specific biological activities for 5-(Benzyl)pentan-2-one are not extensively documented in the public domain, compounds containing the benzyl group and ketone moieties are of interest in medicinal chemistry. The benzyl group can serve as a protecting group or as a pharmacophoric element that interacts with biological targets. Ketones are versatile functional groups that can participate in various chemical transformations and may be involved in binding to receptor sites. Further research is required to elucidate the specific biological roles and potential therapeutic applications of this compound.

Logical Workflow for Synthesis

The logical workflow for the proposed synthesis of 5-(Benzyl)pentan-2-one is depicted in the following diagram.

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Caption: Synthesis workflow for 5-(Benzyl)pentan-2-one.

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References

- 1. 5-(Benzyl)pentan-2-one | C12H16O2 | CID 281268 - PubChem
[pubchem.ncbi.nlm.nih.gov]
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